Technical Guide: Solubility Profile of 2-(Cyclopropylmethyl)pyrimidin-5-amine[1]

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Compound of Interest

Compound Name:	*2-(Cyclopropylmethyl)pyrimidin-5-amine*
CAS No.:	*1514480-20-6*
Cat. No.:	*B1380660*

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Executive Summary

2-(Cyclopropylmethyl)pyrimidin-5-amine is a critical heterocyclic building block, frequently utilized in the synthesis of kinase inhibitors (e.g., JAK, FLT3) and other small-molecule therapeutics.[1] Its structure combines a polar aminopyrimidine core with a lipophilic cyclopropylmethyl tail, creating a unique amphiphilic solubility profile.

Understanding this profile is essential for process chemists to optimize reaction concentrations, design efficient workup procedures (extractions), and develop scalable crystallization protocols. This guide provides a solubility landscape derived from experimental heuristics of structural analogs and physicochemical principles.

Physicochemical Identity

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Property	Detail
Chemical Name	2-(Cyclopropylmethyl)pyrimidin-5-amine
CAS Number	1514480-20-6
Molecular Formula	$C_8H_{11}N_3$
Molecular Weight	149.19 g/mol
Physical State	Off-white to pale yellow solid
Predicted LogP	~0.8 – 1.2 (Moderate Lipophilicity)
pKa (Calculated)	~3.5 – 4.0 (Pyridine-like nitrogen), ~2.5 (Aniline-like amine)

Solubility Landscape

The solubility of **2-(Cyclopropylmethyl)pyrimidin-5-amine** is dictated by the competition between the hydrogen-bonding capability of the 5-amino group/pyrimidine nitrogens and the hydrophobic cyclopropylmethyl chain.[1]

Solvent Compatibility Matrix

Data represents estimated solubility ranges based on structural analogs (e.g., 2-cyclopropylpyrimidin-5-amine) and standard process chemistry observations.[1]

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Solvent Class	Specific Solvent	Solubility Rating	Process Application
Polar Aprotic	DMSO	High (>100 mg/mL)	NMR analysis, biological assays, stock solutions.[1]
DMF / NMP	High (>100 mg/mL)	High-temperature reaction media (S_nAr couplings).[1]	
Polar Protic	Methanol	Good (20–50 mg/mL)	Column chromatography eluent, dissolution for transfer.
Ethanol	Moderate (10–30 mg/mL)	Preferred Recrystallization Solvent.	
Isopropanol (IPA)	Moderate	Crystallization (often requires heating).[1]	
Chlorinated	DCM	Good (>50 mg/mL)	Primary Extraction Solvent.
Chloroform	Good	Alternative extraction solvent.[1]	
Esters	Ethyl Acetate	Moderate	Extraction (may require multiple washes); Slurry purification.[1]
Non-Polar	Hexanes / Heptane	Insoluble (<1 mg/mL)	Anti-solvent for precipitation/crystallization.[1]
Aqueous	Water (pH 7)	Low (<1 mg/mL)	Wash solvent to remove inorganic salts.

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Water (pH < 2)	High	Soluble as the hydrochloride salt.[1]

Mechanistic Insights

- pH-Dependent Solubility: The pyrimidine ring nitrogens are weakly basic.[1] While the compound is sparingly soluble in neutral water, it readily dissolves in dilute aqueous acids (e.g., 1M HCl) by forming a water-soluble pyridinium-type salt.[1] This property is crucial for Acid-Base Extraction purification strategies.[1]

- Temperature Sensitivity: In alcohols (EtOH, IPA), the compound exhibits a steep solubility curve—low solubility at room temperature but high solubility near the boiling point. This characteristic makes ethanol/heptane systems ideal for recrystallization.[1]

Process Development Protocols

Protocol: Gravimetric Solubility Determination

Use this self-validating protocol to generate precise data for your specific batch.[1]

- Preparation: Weigh approx. 50 mg of **2-(Cyclopropylmethyl)pyrimidin-5-amine** into a tared 4 mL vial.

- Addition: Add the target solvent in 100 µL increments, vortexing for 30 seconds after each addition.

- Observation:

  - If dissolved immediately (<100 µL), solubility is >500 mg/mL.

  - If dissolved after 0.5 mL, solubility is ~100 mg/mL.

  - If undissolved after 2.0 mL, solubility is <25 mg/mL.

- Validation: For undissolved samples, heat to 50°C. If dissolution occurs, record as "Temperature Dependent."

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Workflow: Purification via Acid-Base Extraction

This method leverages the pH-dependent solubility to remove non-basic impurities (e.g., starting halides).[1]

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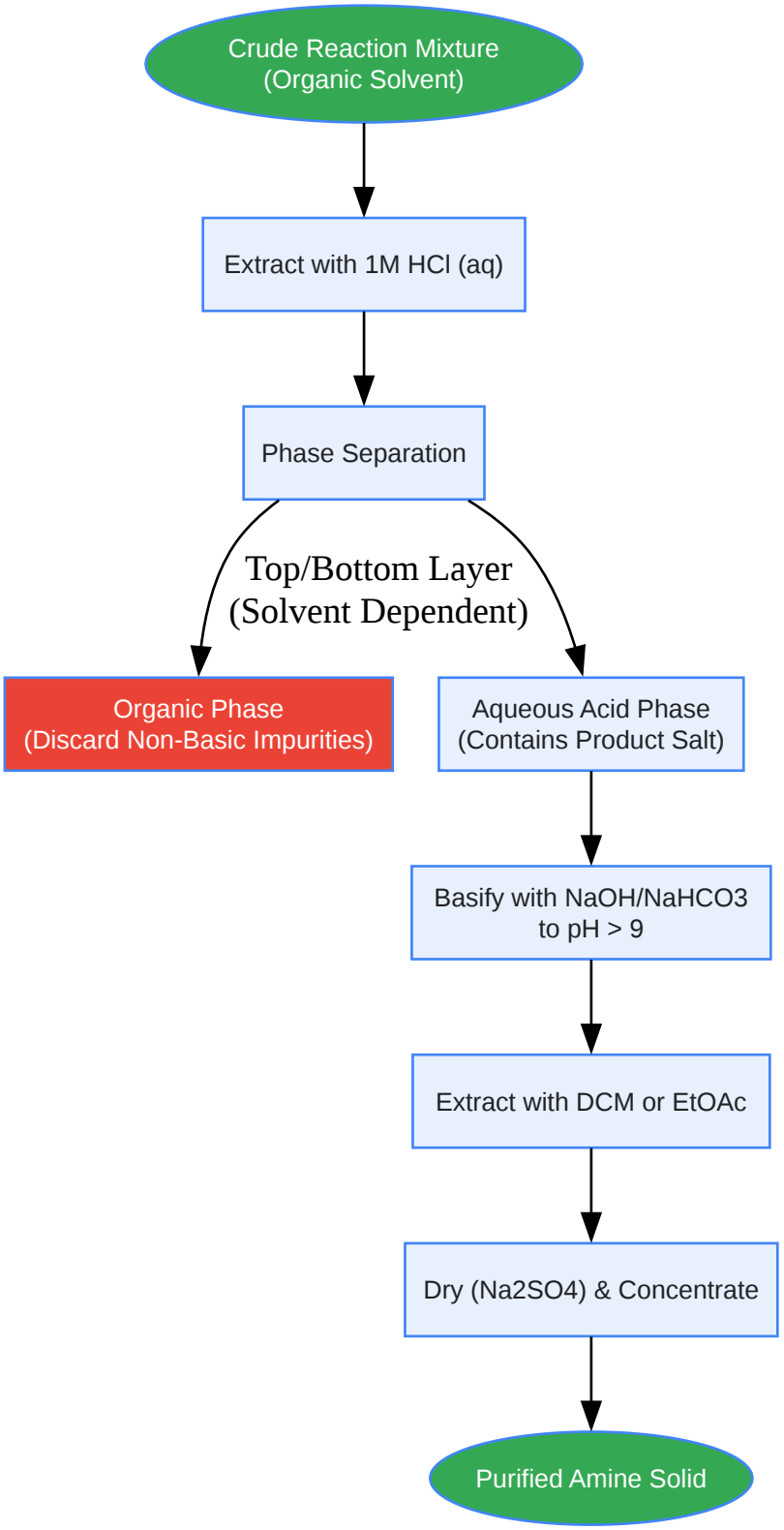

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Figure 1: Acid-Base Extraction Workflow.[1][2] This logic relies on the protonation of the pyrimidine nitrogen to drive the compound into the aqueous phase, leaving non-basic byproducts behind.

Experimental Application: Recrystallization

For high-purity isolation (>99%), a solvent swap from reaction media to a crystallization system is recommended.[1]

Recommended System: Ethanol / Heptane (1:3 v/v)[1]

- Dissolution: Dissolve crude solid in minimal boiling Ethanol (approx. 5-7 volumes).
- Clarification: Filter hot if insoluble particulates are present.[1]
- Nucleation: Slowly add Heptane (anti-solvent) dropwise to the hot solution until a persistent cloudiness is observed.
- Cooling: Allow the mixture to cool slowly to room temperature, then chill to 0-5°C for 2 hours.
- Filtration: Collect solids by vacuum filtration and wash with cold Heptane.

References

- Sigma-Aldrich.Pyrimidine-5-amine derivative: **2-(cyclopropylmethyl)pyrimidin-5-amine**.[1] Product No. [Search Result 1.1].
- Accela ChemBio.Product Catalog: CAS 1514480-20-6.[1][3][4] [Search Result 1.2].
- Baluja, S., et al. "Solubility of a Series of Pyrimidine Derivatives in Methanol at 293.15 to 313.15 K." Revue Roumaine de Chimie, 2013. (General pyrimidine solubility trends). [Search Result 1.3].
- PubChem.Compound Summary for Aminopyrimidine Derivatives. National Library of Medicine. (Physicochemical property inference).

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Sources

- 1. 4,6-Dichloro-2-(propylthio)pyrimidin-5-amine | C7H9Cl2N3S | CID 11436336 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scialert.net [scialert.net]
- 3. 1154989-70-4,3-ethyl-1-(2-hydroxypropanoyl)urea-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 4. Pyrimidine-5-amine derivative | Sigma-Aldrich [sigmaaldrich.com]
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